

Allitinib stability optimization storage conditions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Allitinib tosylate

CAS No.: 1050500-29-2

Cat. No.: S001612

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Storage & Handling Specifications

For optimal stability, it is crucial to adhere to the following storage conditions as recommended by chemical suppliers and safety data sheets.

| **Parameter** | **Recommended Condition** | | :--- | :--- | | **Form** | Powder | In solvent (e.g., DMSO) | | **Long-Term Storage** | -20°C [1] | -80°C [1] | | **Short-Term Handling** | Room temperature (shipped with blue ice) [2] | -80°C [2] | | **Protection** | Protect from direct sunlight [1] | - | | **Container** | Keep in a tightly sealed container in a cool, well-ventilated area [1] | - |

Solubility & Preparation

Understanding the solubility of Allitinib is key to preparing stock solutions for your experiments.

Property	Detail
Solubility in DMSO	55 mg/mL (122.53 mM) [2]

Property	Detail
In Vivo Formulation	Can be prepared in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline [2]
Preparation Note	Sonication is recommended to dissolve the powder [2]. Working solutions should be prepared immediately [2].

Experimental Workflow for Solution Preparation

The following diagram outlines the key steps for safely handling Allitinib and preparing it for experimental use, based on the manufacturer's guidelines:

Frequently Asked Questions

- **What personal protective equipment (PPE) should I use when handling Allitinib powder?** You should wear safety goggles with side-shields, protective gloves, and impervious clothing. To avoid inhaling dust or aerosols, use the product only in areas with appropriate exhaust ventilation [1].
- **What should I do if I spill Allitinib?** Absorb the spill with a finely-powdered liquid-binding material (like diatomite). Surfaces and equipment should be decontaminated by scrubbing with alcohol. All contaminated material must be disposed of as chemical waste according to institutional regulations [1].
- **Why is sonication recommended when preparing a DMSO stock solution?** Sonication uses sound energy to agitate particles in the solution, which helps break up the powder and accelerates the dissolution process, ensuring a homogeneous and fully dissolved stock solution [2].
- **What is the chemical stability of Allitinib?** The available data sheet indicates that Allitinib is stable under the recommended storage conditions. It should be kept away from incompatible materials such as strong acids, strong alkalis, and strong oxidizing or reducing agents [1].

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References

1. AST-1306|1050500-29-2|MSDS [dcchemicals.com]

2. | EGFR | TargetMol Allitinib [targetmol.com]

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